

Physical properties of 4-Fluorobutanal (boiling point, density)

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Compound of Interest

Compound Name: 4-Fluorobutanal

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Technical Guide: Physical Properties of 4-Fluorobutanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **4-Fluorobutanal**, a fluorinated aldehyde of interest in various chemical and pharmaceutical research domains. The data presented herein is compiled from publicly available chemical databases and is supplemented with detailed, generalized experimental protocols for the determination of these properties.

Core Physical Properties

The boiling point and density are fundamental physical constants that are critical for the purification, handling, and formulation of chemical compounds. For **4-Fluorobutanal** (C_4H_7FO), these properties are summarized below.

Data Presentation

Physical Property	Value	Conditions
Boiling Point	98.2 °C	at 760 mmHg[1]
Density	0.925 g/cm ³	Standard Conditions

Experimental Protocols

While specific experimental determinations for **4-Fluorobutanal** are not detailed in readily available literature, the following standard methodologies are applicable for obtaining the boiling point and density of liquid aldehydes.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, particularly with small sample volumes, the micro-boiling point or capillary method is a suitable technique.

Methodology: Capillary Method

- **Sample Preparation:** A small volume (a few milliliters) of **4-Fluorobutanal** is placed into a small test tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample within the test tube. The test tube is then securely attached to a thermometer.
- **Heating:** The entire assembly is gradually heated in a controlled manner, often using a liquid bath to ensure uniform temperature distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the liquid's boiling point is approached and surpassed, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- **Boiling Point Determination:** The heat source is then removed, and the apparatus is allowed to cool slowly. The boiling point is recorded as the temperature at which the stream of bubbles ceases and the liquid begins to be drawn into the capillary tube.^[2] This signifies the point where the external pressure is equal to the vapor pressure of the substance.

Determination of Density

Density is the mass of a substance per unit volume. The pycnometer method is a highly accurate and widely used technique for determining the density of liquids.

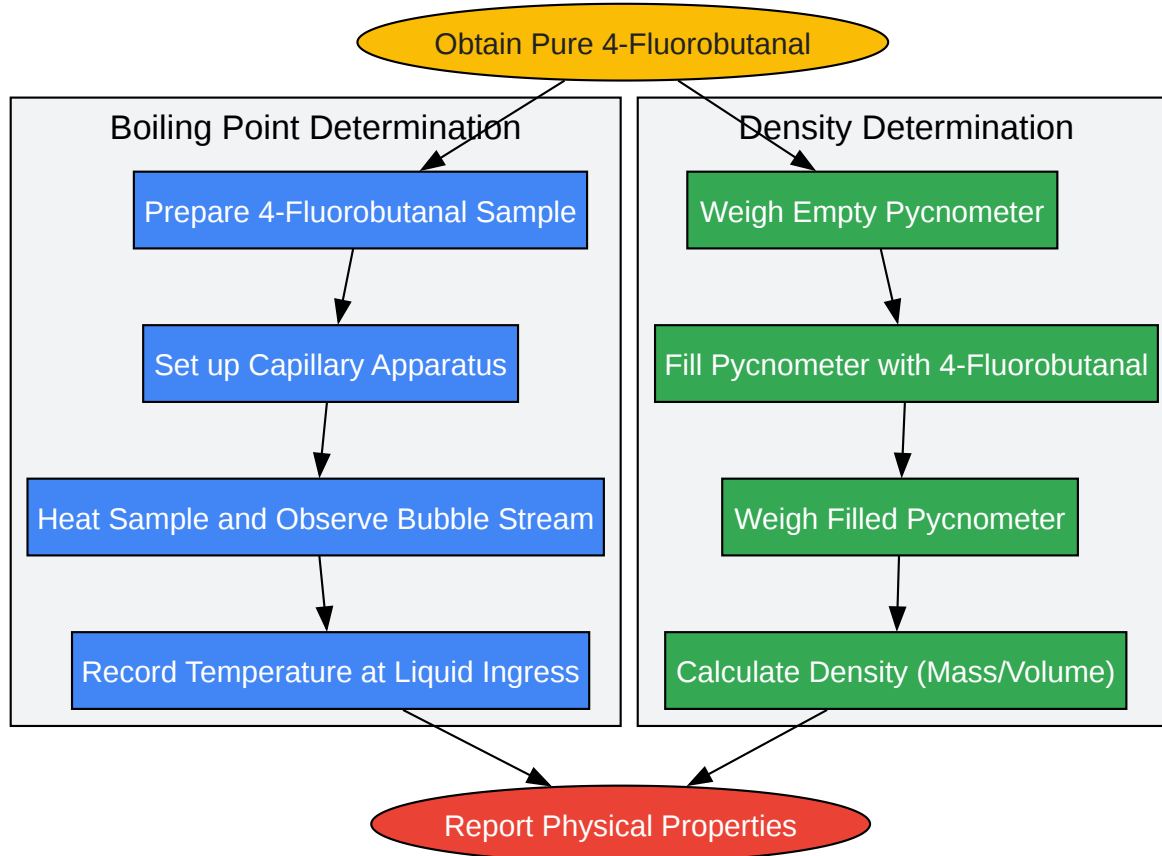
Methodology: Pycnometer Method

- **Pycnometer Preparation:** A pycnometer, which is a flask with a specific, accurately known volume, is thoroughly cleaned, dried, and its mass is precisely measured using an analytical balance.
- **Sample Filling:** The pycnometer is then filled with **4-Fluorobutanol**, ensuring that no air bubbles are trapped. The stopper is carefully inserted, and any excess liquid is wiped from the exterior.
- **Mass Measurement:** The filled pycnometer is weighed to determine the mass of the liquid.
- **Density Calculation:** The density of **4-Fluorobutanol** is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.^[3] All mass measurements should be performed at a constant temperature to ensure accuracy.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **4-Fluorobutanol**.

Experimental Workflow for Physical Property Determination



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Workflow for Physical Property Determination

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